

laboratory techniques for handling 5-methoxy-1H-indazole-3-carbaldehyde

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Compound of Interest

Compound Name: 5-methoxy-1H-indazole-3-carbaldehyde

Cat. No.: B1365071

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An Application Note and Protocol Guide for the Laboratory Handling of **5-Methoxy-1H-indazole-3-carbaldehyde**

Authored by: A Senior Application Scientist

Introduction: The Strategic Importance of 5-Methoxy-1H-indazole-3-carbaldehyde

5-Methoxy-1H-indazole-3-carbaldehyde is a heterocyclic building block of significant interest in contemporary medicinal chemistry and materials science. Its indazole core is a privileged scaffold, recognized as a bioisostere of indole, which allows it to form critical hydrogen bond interactions within the active sites of proteins, particularly kinases.^[1] This has led to its incorporation into several marketed drugs, including kinase inhibitors for oncology.^{[1][2]} The aldehyde functional group at the 3-position serves as a versatile synthetic handle for a variety of chemical transformations, including condensations and cyclizations, enabling the construction of complex molecular architectures.^{[2][3]} Furthermore, the methoxy group at the 5-position modulates the electronic properties of the ring system, influencing the compound's reactivity, stability, and solubility.^{[4][5]}

This guide provides an in-depth, experience-driven perspective on the essential laboratory techniques for handling, storing, and utilizing this valuable reagent. The protocols herein are designed not merely as a sequence of steps, but as a self-validating system, explaining the

scientific rationale behind each recommendation to ensure experimental success and user safety.

Section 1: Compound Profile and Physicochemical Properties

A foundational understanding of a reagent's properties is the bedrock of its effective use. The key characteristics of **5-methoxy-1H-indazole-3-carbaldehyde** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ N ₂ O ₂	[4] [5] [6]
Molecular Weight	176.17 g/mol	[4] [5] [6]
Appearance	Brownish orange to yellowish solid/powder	[1] [4] [5]
Melting Point	214-216 °C	[7]
Purity (Typical)	≥ 95% (HPLC)	[4] [5]
CAS Number	169789-37-1	[4] [5] [6]

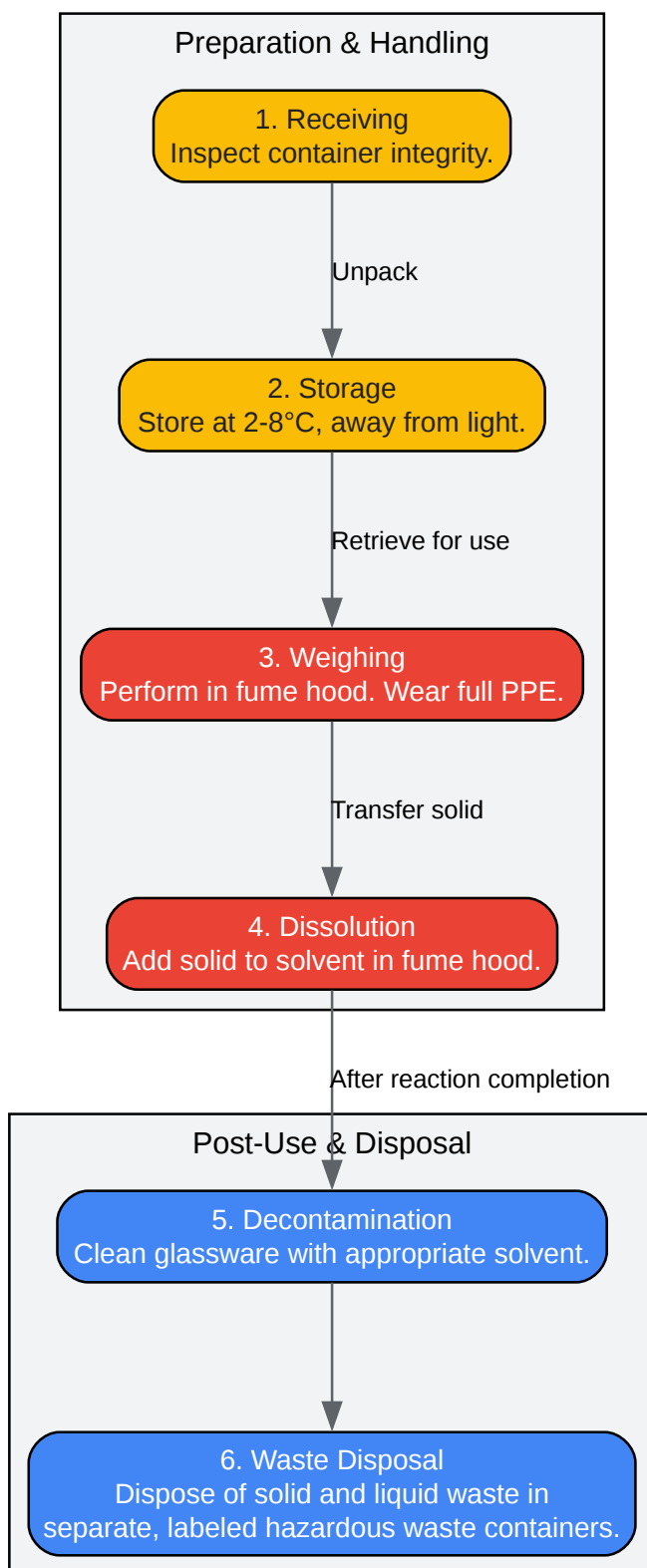
Section 2: Safety, Handling, and Hazard Mitigation

5-Methoxy-1H-indazole-3-carbaldehyde is a reactive chemical that requires careful handling. Adherence to safety protocols is not merely procedural; it is a critical aspect of responsible research. The compound is classified with several hazards that dictate its handling procedures.

Hazard Class	GHS Statement	Rationale and Mitigation
Acute Toxicity, Oral	H302: Harmful if swallowed	The compound can cause systemic toxicity if ingested. Mitigation: Never eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[6][8]
Skin Irritation	H315: Causes skin irritation	The aromatic and aldehyde functionalities can react with skin proteins, causing irritation. Mitigation: Wear nitrile gloves and a lab coat. Change gloves immediately if contaminated.[6][8][9]
Eye Irritation	H319: Causes serious eye irritation	The fine powder can easily become airborne and cause severe irritation upon contact with eyes. Mitigation: Wear safety glasses or goggles at all times in the laboratory.[6][8][9]
Respiratory Irritation	H335: May cause respiratory irritation	Inhaling the dust can irritate the respiratory tract. Mitigation: Handle the solid compound exclusively within a certified chemical fume hood to prevent inhalation of dust.[6][9]

Workflow for Safe Handling

The following workflow diagram illustrates the critical control points for safely managing the compound from receipt to disposal.



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Caption: Safe handling workflow for **5-methoxy-1H-indazole-3-carbaldehyde**.

Section 3: Storage and Solution Preparation Protocols

The stability of **5-methoxy-1H-indazole-3-carbaldehyde**, both as a solid and in solution, is critical for reproducible experimental outcomes. The indazole ring and aldehyde group can be susceptible to degradation.

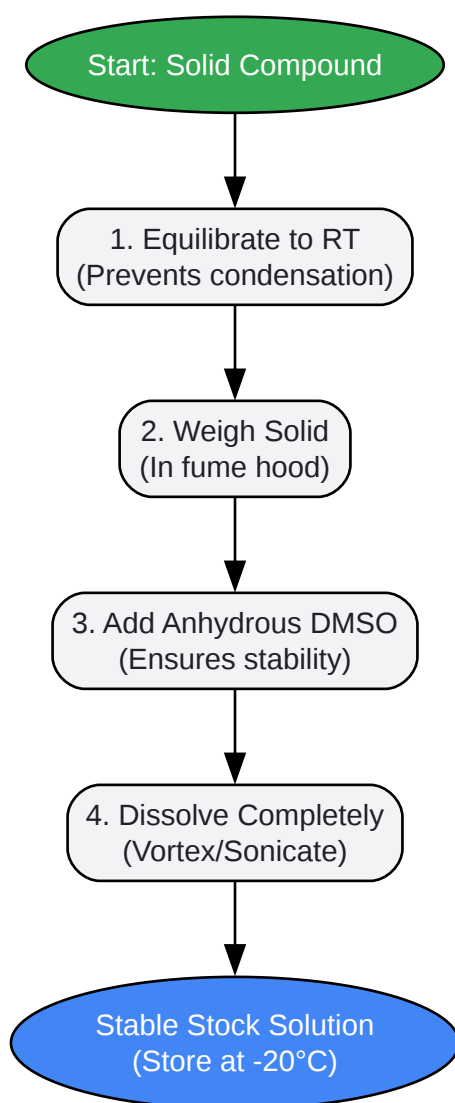
Protocol 3.1: Long-Term Storage of Solid Compound

- **Rationale:** To minimize degradation from atmospheric moisture, oxygen, and light, which can promote side reactions or decomposition over time. A related compound, 5-methoxy-1H-indazole-3-carboxamide, is known to be light-sensitive.[\[10\]](#)
- **Procedure:**
 - Upon receipt, ensure the container is tightly sealed.
 - For added protection, place the manufacturer's container inside a secondary container (e.g., a desiccator or a sealed bag with desiccant).
 - Store the compound in a refrigerator at 2-8°C.[\[4\]](#)[\[5\]](#)
 - Before opening, allow the container to warm to room temperature for at least 20-30 minutes. This crucial step prevents condensation of atmospheric moisture onto the cold solid, which could induce hydrolysis.

Protocol 3.2: Preparation of Stock Solutions

- **Rationale:** This compound exhibits limited solubility in aqueous media and may be prone to hydrolysis. Preparing a concentrated stock in a non-aqueous, aprotic solvent ensures stability and allows for accurate dispensing into aqueous experimental systems. A similar protocol is recommended for indole-3-carboxaldehyde.[\[11\]](#)
- **Recommended Solvents:** Dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF).
- **Procedure:**

- In a chemical fume hood, weigh the desired amount of **5-methoxy-1H-indazole-3-carbaldehyde** into a suitable vial (e.g., an amber glass vial to protect from light[10]).
- Add the appropriate volume of anhydrous DMSO or DMF to achieve the target concentration (e.g., 10-50 mM).
- Cap the vial tightly and vortex or sonicate gently until the solid is completely dissolved.
- Store the stock solution at -20°C for long-term stability. For aqueous solutions, it is strongly advised to prepare them fresh for each experiment by diluting the DMSO stock. Do not store aqueous solutions for more than a day.[11]



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